

Cinnamyl Acetate Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cinnamyl Acetate

Cat. No.: B086382

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An in-depth examination of the solubility profile of **cinnamyl acetate** in aqueous and organic media, tailored for professionals in research, chemical sciences, and drug development.

This technical guide provides a comprehensive overview of the solubility of **cinnamyl acetate**, a widely used fragrance and flavoring agent. Understanding the solubility of this compound is critical for its application in various formulations, including pharmaceuticals, cosmetics, and food products. This document presents quantitative solubility data, details on experimental methodologies for solubility determination, and a logical workflow for assessing solubility.

Core Properties of Cinnamyl Acetate

Cinnamyl acetate is an ester recognized for its sweet, floral, and fruity aroma. It is a colorless to pale yellow liquid at room temperature and occurs naturally in the essential oil of cinnamon leaves.^[1] Its chemical structure, consisting of a cinnamyl group attached to an acetate group, dictates its solubility characteristics.^[2]

Quantitative Solubility Data

The solubility of **cinnamyl acetate** has been determined in a variety of solvents. The following tables summarize the available quantitative data to facilitate comparison.

Table 1: Solubility of Cinnamyl Acetate in Water

Solubility (mg/L)	Temperature (°C)	Source
212.3	Not Stated	[3]
176.2	Not Stated	[4]
334	20	[1]
650	25	[5]

Note: The variability in reported aqueous solubility may be attributed to differences in experimental conditions and analytical methods.

Table 2: Solubility of Cinnamyl Acetate in Organic Solvents at 25°C

Solvent	Solubility (g/L)
DMSO	935.51
DMAc	688.49
DMF	601.95
Chloroform	405.97
Dichloromethane	384.62
1,4-Dioxane	298.27
2-Methoxyethanol	283.9
Acetone	271.88
THF	268.89
Cyclopentanone	228.81
2-Ethoxyethanol	210.4
Acetic Acid	191.9
Formamide	179.87
2-Butanone	173.75
Methyl Acetate	168.44
Methanol	165.81
2-Propoxyethanol	158.62
Acetonitrile	155.18
Cyclohexanone	149.01
Ethanol	143.06
tert-Butanol	126.97
Propylene Glycol	120.56
Propionic Acid	118.38

Diethyl Ether	114.41
MTBE	112.18
Formic Acid	100.84
transcutol	998.15
n-Propanol	97.88
Ethylene Glycol	87.2
Isopropanol	84.77
n-Butyl Acetate	80.3
Chlorobenzene	79.99
n-Propyl Acetate	76.85
sec-Butanol	76.62
MIBK	73.13
n-Butanol	73.67
2-Butoxyethanol	71.21
n-Pentanol	71.02
Isopropyl Acetate	69.97
Isopentanol	68.69
Ethyl Formate	64.91
Isobutanol	57.64
n-Hexanol	56.91
Isobutyl Acetate	55.71
Toluene	40.48
p-Xylene	37.08
n-Pentyl Acetate	36.12

o-Xylene	34.67
Ethylbenzene	31.93
m-Xylene	29.92
Tetrachloromethane	25.14
n-Octanol	23.68
n-Heptanol	21.35
n-Hexane	6.52
n-Heptane	3.36
Cyclohexane	3.55
n-Octane	1.46

Data sourced from Scent.vn[5]

Qualitative solubility descriptions from various sources indicate that **cinnamyl acetate** is soluble in alcohol, ether, and oils, while being sparingly soluble to insoluble in water and glycerol.[2][6][7][8]

Experimental Protocols for Solubility Determination

While specific experimental details for the cited **cinnamyl acetate** solubility data are not extensively provided in the search results, standard methodologies for determining the solubility of chemical substances are well-established. These protocols are crucial for obtaining reliable and reproducible data.

Water Solubility Determination (Based on OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, Test No. 105, "Water Solubility," is a widely accepted method.[2][3][6][7] It outlines two primary methods: the Column Elution Method and the Flask Method.

1. Column Elution Method: This method is suitable for substances with low solubility (generally below 10^{-2} g/L).

- Principle: A column is packed with an inert support material coated with the test substance. Water is then passed through the column at a slow, controlled rate. The eluate is collected and analyzed until the concentration of the substance in the eluate becomes constant, indicating saturation.
- Apparatus: A temperature-controlled column, a pump for delivering water at a constant flow rate, and an analytical instrument (e.g., HPLC, GC, UV-Vis spectrophotometer) for concentration measurement.
- Procedure:
 - The support material is coated with the test substance.
 - The coated material is packed into the column.
 - Water is pumped through the column at a low flow rate.
 - Fractions of the eluate are collected.
 - The concentration of the test substance in each fraction is determined.
 - The process continues until the measured concentrations are consistent, representing the water solubility.

2. Flask Method: This method is appropriate for substances with a solubility of 10^{-2} g/L or higher.^{[3][6][7]}

- Principle: An excess amount of the test substance is agitated in water at a constant temperature for a sufficient period to reach equilibrium. The saturated solution is then separated from the undissolved solid and analyzed.
- Apparatus: A constant temperature bath or shaker, flasks, and an analytical instrument for concentration measurement.
- Procedure:

- An excess of the test substance is added to a flask containing purified water.
- The flask is agitated in a constant temperature bath for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
- The mixture is allowed to stand to let undissolved material settle.
- A sample of the supernatant is carefully taken, ensuring no solid particles are included (centrifugation or filtration may be used).
- The concentration of the test substance in the sample is determined using a suitable analytical method.

Organic Solvent Solubility Determination

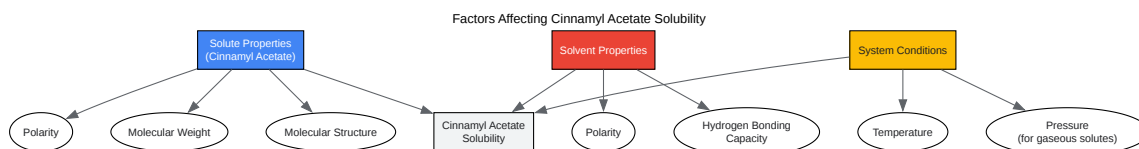
A general experimental protocol for determining the solubility of a substance in an organic solvent involves the following steps:

- Principle: A known mass of the solute is added to a known volume or mass of the solvent. The mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the solute in the saturated solution is then determined.
- Procedure:
 - A known amount of **cinnamyl acetate** is placed in a vial.
 - A measured volume of the organic solvent is added incrementally.
 - The mixture is stirred or shaken vigorously after each addition.
 - The temperature of the system is maintained at a constant value.
 - The process is continued until the **cinnamyl acetate** is completely dissolved.
 - The solubility is then calculated based on the mass of the solute and the volume of the solvent used.

- For quantitative analysis, an excess of the solute can be added to the solvent, the mixture equilibrated, and the concentration of the resulting saturated solution can be measured using techniques like Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).[9]

Factors Influencing Cinnamyl Acetate Solubility

The solubility of **cinnamyl acetate** is governed by several factors, a principle that applies to organic molecules in general. Understanding these factors is key to predicting and manipulating its solubility in different systems.



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Caption: Key factors influencing the solubility of **cinnamyl acetate**.

The principle of "like dissolves like" is paramount. **Cinnamyl acetate**, being a relatively non-polar ester with a significant aromatic component, exhibits higher solubility in non-polar organic solvents compared to polar solvents like water. The presence of the ester group provides some polar character, allowing for limited solubility in more polar organic solvents. Temperature also plays a crucial role; for most solid and liquid solutes, solubility increases with temperature.

This technical guide provides a foundational understanding of the solubility of **cinnamyl acetate**, essential for its effective use in scientific research and product development. The

provided data and methodologies serve as a valuable resource for formulators and researchers.

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References

- 1. ochemonline.pbworks.com [ochemonline.pbworks.com]
- 2. oecd.org [oecd.org]
- 3. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google Books [books.google.co.uk]
- 4. filab.fr [filab.fr]
- 5. researchgate.net [researchgate.net]
- 6. Water Solubility | Scymaris [scymaris.com]
- 7. oecd.org [oecd.org]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. yadda.icm.edu.pl [yadda.icm.edu.pl]
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